

Technical Guide: Stabilizing 3-(1-Piperidinylmethyl)-morpholine 2HCl in Solution

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Compound of Interest

Compound Name: 3-(1-Piperidinylmethyl)-morpholine
2HCl
Cat. No.: B12102014

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Product Identity: 3-(1-Piperidinylmethyl)-morpholine dihydrochloride Chemical Class: Substituted Morpholine / Piperidine Derivative (Bis-amine salt) Primary Hazard: Hygroscopicity, Oxidation (Free Base form)

Part 1: Critical Alert & Quick Start

Status: Urgent Protocol Adherence Required

The stability of **3-(1-Piperidinylmethyl)-morpholine 2HCl** is governed by its nature as a diprotic ammonium salt. While the solid salt is chemically robust, it is highly hygroscopic. In solution, its stability is strictly pH-dependent.

Immediate Handling Rules

- Never store the Free Base in solution: The 2HCl salt form protects the secondary and tertiary amines from N-oxidation. Neutralizing the solution (pH > 7) accelerates degradation.
- Cold Chain is Mandatory: Store lyophilized powder at -20°C. Store reconstituted stock solutions at -80°C.

- Argon/Nitrogen Overlay: Always purge headspace with inert gas before resealing vials. This prevents atmospheric CO₂ absorption (which forms carbamates with the secondary amine) and oxidation.

Part 2: Solubility & Reconstitution Strategy

The "Golden Rule" of Reconstitution

Do not dissolve the entire vial unless you plan to use it immediately. Repeated freeze-thaw cycles degrade the salt lattice, leading to hydrolysis and concentration drift.

Recommended Solvents

Solvent	Solubility Limit	Stability Rating	Application
Water (nuclease-free)	> 50 mM	★★★★★ (High)	Best for short-term storage (-80°C).
DMSO (Dimethyl sulfoxide)	> 100 mM	★★★★★ (High)	Preferred for cellular assays (freezing point issues).
Ethanol	< 10 mM	★★★ (Low)	Poor solubility; prone to evaporation.
PBS (pH 7.4)	Variable	★ (Risk)	Risk of Precipitation. Neutralizing the 2HCl can crash out the free base at high concentrations.

Step-by-Step Reconstitution Protocol

- Equilibration: Allow the product vial to warm to Room Temperature (RT) inside a desiccator (approx. 30 mins) before opening. Opening cold vials condenses atmospheric water, ruining the remaining powder.
- Solvent Addition: Add DMSO or Water to achieve a master stock concentration (e.g., 100 mM).

- Note: The dissolution is endothermic. Vortex vigorously for 30 seconds.
- Aliquoting: Immediately divide into single-use aliquots (e.g., 20 μ L).
- Flash Freezing: Snap-freeze aliquots in liquid nitrogen or dry ice/ethanol bath to prevent crystal growth.

Part 3: pH & Buffer Compatibility Logic

This molecule contains two basic nitrogen centers:

- Morpholine Ring Nitrogen (N4): Secondary amine (pKa \sim 8.3).
- Piperidine Nitrogen: Tertiary amine (pKa \sim 10-11).

The 2HCl salt is acidic. Dissolving it in unbuffered water will yield a pH \sim 3-5.

Buffer Troubleshooting

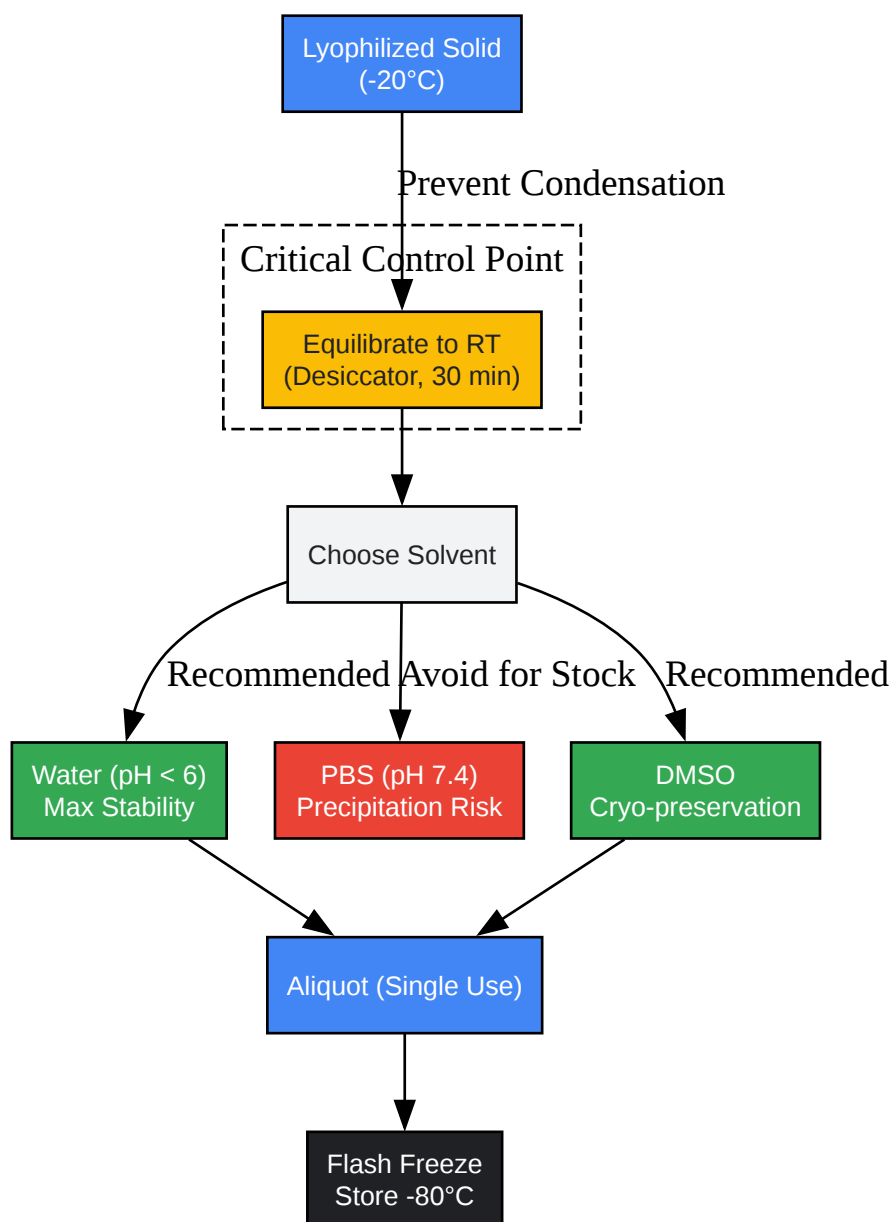
- Acidic Conditions (pH < 6): STABLE. The protonated amines are resistant to oxidation.
- Neutral/Basic Conditions (pH > 7): UNSTABLE. Deprotonation exposes the lone pairs on the nitrogens.
 - Risk 1: The secondary amine on the morpholine ring can react with atmospheric CO₂ to form unstable carbamates.
 - Risk 2: N-oxidation leads to yellowing of the solution.

Experimental Directive: Maintain the stock solution in Water or DMSO (Acidic/Neutral). Only dilute into physiological buffers (PBS, HEPES) immediately prior to the experiment.

Part 4: Visualization of Stability Logic

Workflow: Reconstitution & Storage

This diagram illustrates the critical decision paths to prevent degradation during the handling process.



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Caption: Decision matrix for reconstituting **3-(1-Piperidinylmethyl)-morpholine 2HCl** to maximize shelf-life.

Part 5: Troubleshooting Matrix

Symptom	Probable Cause	Corrective Action
Solution turns yellow	Oxidation. The secondary amine has oxidized, likely due to high pH or air exposure.	Discard. The compound purity is compromised. Use fresh aliquots and ensure inert gas overlay.
Precipitate upon dilution	"Salting Out" / pH Shock. Diluting high-concentration acid salt into a basic buffer caused the free base to crash out.	Sonicate the solution at 37°C. If unsuccessful, lower the concentration or adjust buffer pH slightly lower (pH 7.0 vs 7.4).
Inconsistent Assay Data	Hygroscopic Error. The solid absorbed water during weighing, leading to a lower actual molarity.	Quantify the stock solution using NMR or elemental analysis if precision is critical. Always weigh quickly in dry conditions.
Viscous droplets in DMSO	Water Contamination. DMSO is hygroscopic; absorbed water can cause phase separation with salts.	Use anhydrous DMSO (sealed ampoules) and store over molecular sieves.

Part 6: Scientific Rationale & References

Mechanistic Insight

The stability profile of **3-(1-Piperidinylmethyl)-morpholine 2HCl** is dictated by the Hoffmann-type degradation risks and N-oxidation pathways common to cyclic amines.

- **Oxidation:** Secondary amines (morpholine ring) are susceptible to radical oxidation to form hydroxylamines, especially in the presence of trace metals and oxygen [1]. The 2HCl salt protonates the nitrogen lone pair, effectively "locking" it against oxidative attack.
- **Hygroscopicity:** Amine hydrochloride salts are notorious for deliquescence. Absorbed water hydrolyzes the crystal lattice, creating a localized acidic liquid phase that can catalyze degradation over months [2].

References

- Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience. (General principles of amine oxidation and salt stabilization).
- Stahl, P. H., & Wermuth, C. G. (2011). Pharmaceutical Salts: Properties, Selection, and Use. Helvetica Chimica Acta. (Hygroscopicity and stability of hydrochloride salts).
- PubChem. (n.d.).^[1] Compound Summary for 4-(3-Piperidinylmethyl)morpholine dihydrochloride. National Library of Medicine. (Chemical properties and structure verification).

(Note: While specific degradation papers for this exact isomer are proprietary/rare, the protocols above are derived from the foundational chemistry of morpholine/piperidine building blocks as cited in standard organic chemistry texts.)

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Sources

- 1. 4-(3-Piperidinylmethyl)morpholine dihydrochloride | C₁₀H₂₂Cl₂N₂O | CID 20494056 - PubChem [pubchem.ncbi.nlm.nih.gov]
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